

# what to do in case of accidental hydrofluoric acid skin contact

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## Compound of Interest

Compound Name: Hydrofluoric acid

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## Technical Support Center: Hydrofluoric Acid Exposure

This guide provides immediate troubleshooting and frequently asked questions for researchers, scientists, and drug development professionals who may encounter accidental **hydrofluoric acid** (HF) skin contact during their experiments.

### Emergency First Aid for HF Skin Contact

IMMEDIATE ACTION IS CRITICAL. The severity of **hydrofluoric acid** burns progresses rapidly and can have systemic, life-threatening effects.<sup>[1][2]</sup> Delay in treatment can lead to severe tissue damage, bone destruction, and potentially fatal hypocalcemia (low blood calcium).<sup>[3][4]</sup>

What is the very first thing I should do after skin contact with HF?

Immediately proceed to the nearest emergency shower or water source and flush the affected area with copious amounts of cool, running water.<sup>[5][6][7]</sup> Speed and thoroughness are of primary importance.<sup>[5]</sup>

How long should I flush the affected area with water?

Flush the area for at least 5 minutes.<sup>[6][8]</sup> However, the application of calcium gluconate gel should not be delayed.<sup>[6]</sup> If calcium gluconate gel is not available, continue flushing for at least

15-20 minutes or until medical assistance arrives.[2][8]

Should I remove my clothing?

Yes, all contaminated clothing, including jewelry, must be removed while flushing with water to prevent trapping the acid against the skin.[5][6][9]

When and how should I apply calcium gluconate gel?

After the initial 5-minute flush, apply 2.5% calcium gluconate gel liberally to the affected area.[5][8][9] It is crucial to wear neoprene or nitrile gloves when assisting a victim to prevent secondary exposure.[6][8] Gently massage the gel into the skin continuously.[5][8] Reapply the gel every 15 minutes until medical assistance arrives or the pain subsides.[5][8][9]

What if the HF exposure is under my fingernails?

Liberally apply calcium gluconate gel over and around the nail area and continuously massage it in for 15 minutes.[8] Burns around the fingernails are extremely painful and may require surgical removal of the nail if not treated promptly.[10]

What are the signs and symptoms of an HF burn?

HF burns are often accompanied by severe, throbbing pain.[11] Visual signs can include redness, swelling, and blistering.[11] For more concentrated HF, the skin may appear blanched or white.[11] It's important to note that with dilute solutions (less than 20%), pain and other symptoms may be delayed for several hours.[12]

Do I need to seek medical attention even for a minor exposure?

Yes, all HF exposures, regardless of apparent severity, require immediate medical evaluation by a professional.[6][8] Inform the emergency responders and medical staff that the injury involves **hydrofluoric acid** and provide them with the Safety Data Sheet (SDS) if possible.[6]

## Personal Protective Equipment (PPE) and Prevention

What PPE is required when working with HF?

- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory.[4][12]
- Gloves: Double-gloving is required.[12] An inner nitrile glove should be worn under a heavy-duty, HF-resistant outer glove (e.g., neoprene or heavy nitrile).[12][13]
- Body Protection: A long-sleeved lab coat, a chemical-resistant apron, long pants, and closed-toe shoes are essential.[4][12][14]

How should I handle and store HF safely?

- Always work with HF in a designated area within a properly functioning chemical fume hood.[12][13]
- Never work alone when handling HF.[10][12]
- Ensure that an HF spill kit and calcium gluconate gel are readily available in the work area.[10][15]
- Store HF in chemically compatible containers, such as polyethylene or Teflon, and use secondary containment.[4]

## Decontamination and Spill Cleanup

How do I decontaminate surfaces after an HF experiment?

Wipe down the work area with a 10% sodium carbonate (soda ash) solution or another appropriate neutralizer.[15]

What should I do in case of a small HF spill?

For small spills (less than 100 ml), use an HF-specific spill kit containing a neutralizer like calcium carbonate or calcium hydroxide powder.[10][16] Wear appropriate PPE during cleanup.[16]

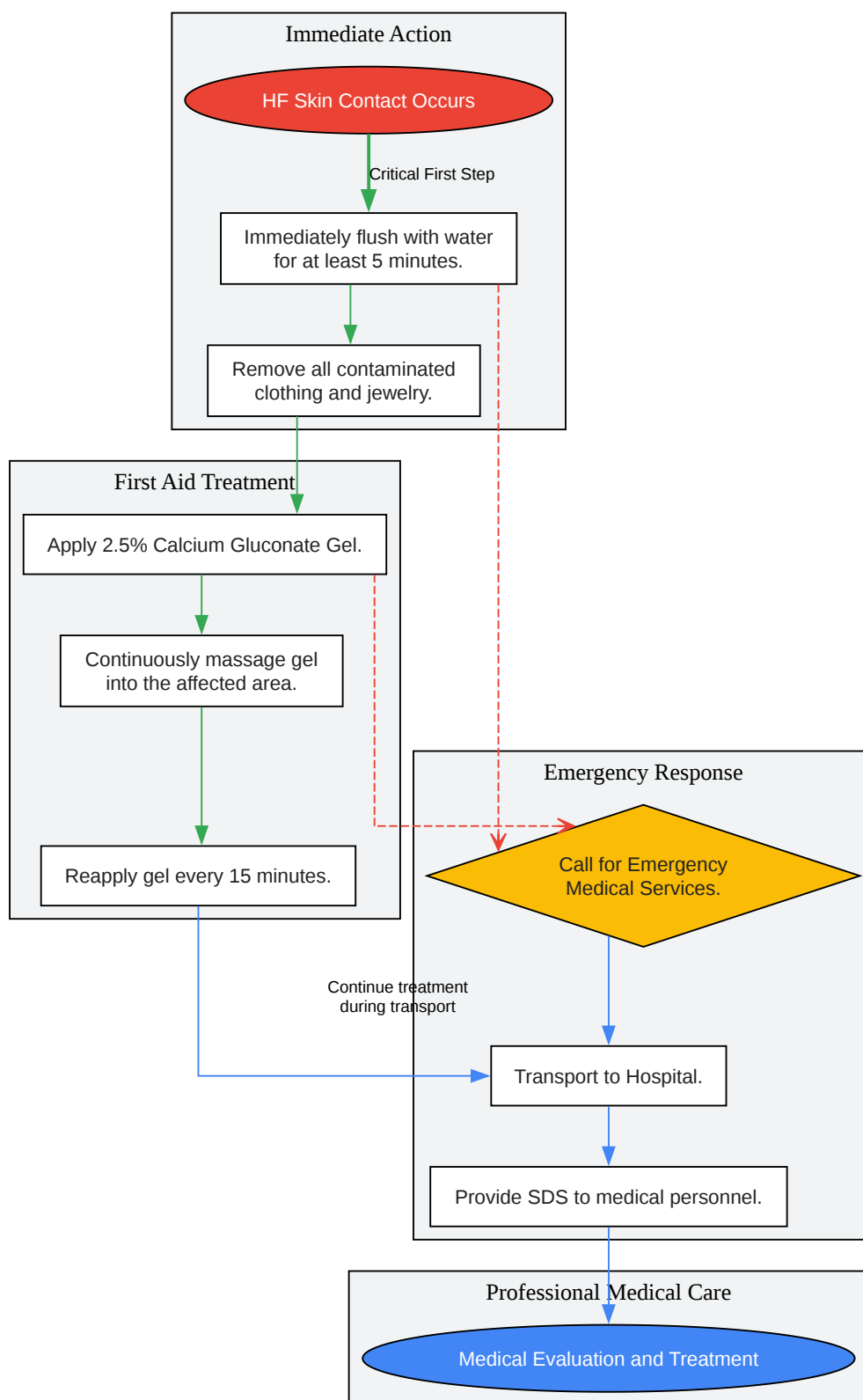
What is the procedure for a large HF spill?

Evacuate the area immediately and alert others.[10] Contact your institution's emergency response team (e.g., Environmental Health & Safety).[15]

## Quantitative Data Summary

Parameter	Recommendation	Source(s)
Initial Water Flush Duration	Minimum 5 minutes before applying calcium gluconate gel.	[6]
15-20 minutes if calcium gluconate gel is unavailable.	[8]	
Calcium Gluconate Gel Concentration	2.5%	[1][5][9]
Calcium Gluconate Gel Reapplication Frequency	Every 15 minutes	[5][8][9]
Medical Monitoring for Large Burns (> 4 sq. in.)	Immediate admission to an intensive care unit for 24-48 hours.	[5]
Eye Irrigation with Water	At least 15 minutes.	[2][6][15]
Eye Irrigation with Calcium Gluconate Solution	1% sterile solution.	[5][17]

## Emergency Response Workflow for HF Skin Contact



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Caption: Emergency workflow for **hydrofluoric acid** skin exposure.

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